

Boc-D-Pen(Mob)-OH molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-D-Pen(Mob)-OH

Cat. No.: B558468

[Get Quote](#)

In-Depth Technical Guide: Boc-D-Pen(Mob)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical properties of **Boc-D-Pen(Mob)-OH**, a derivative of the amino acid D-penicillamine. This compound is utilized in peptide synthesis and drug discovery, particularly in the development of novel therapeutics.

Chemical Properties

Boc-D-Pen(Mob)-OH, also known by its synonyms N-[(1,1-Dimethylethoxy)Carbonyl]-3-[[[(4-Methoxyphenyl)Methyl]Thio]-D-Valine and others, is a key reagent in peptide synthesis.^[1] Its molecular characteristics are fundamental for its application in research and development.

Property	Value	Reference
Molecular Formula	C18H27NO5S	^[1] ^[2] ^[3]
Molecular Weight	369.48 g/mol	^[1]
Appearance	White to off-white solid	
CAS Number	106306-57-4	

Experimental Protocols & Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **Boc-D-Pen(Mob)-OH** are context-dependent and would be found within specific research publications detailing its use. This guide focuses on the fundamental molecular properties. No generalized experimental workflows or signaling pathways are described.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. chemimpex.com [chemimpex.com]
- 3. aaep.bocsci.com [aaep.bocsci.com]
- To cite this document: BenchChem. [Boc-D-Pen(Mob)-OH molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558468#boc-d-pen-mob-oh-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com